

5-Bromo-2-ethoxypyridine molecular weight and formula

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Compound of Interest

Compound Name: **5-Bromo-2-ethoxypyridine**

Cat. No.: **B189575**

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An In-Depth Technical Guide to **5-Bromo-2-ethoxypyridine**

For researchers, scientists, and professionals in drug development, **5-Bromo-2-ethoxypyridine** is a versatile chemical compound with significant applications in organic synthesis and pharmaceutical development. This guide provides a comprehensive overview of its core properties and its role as a key building block in the creation of biologically active molecules.

Core Chemical Properties

5-Bromo-2-ethoxypyridine is distinguished by a pyridine ring functionalized with a bromine atom at the 5-position and an ethoxy group at the 2-position. This unique structure enhances its reactivity and selectivity, making it a valuable reagent in various chemical transformations.

A summary of its key quantitative data is presented below:

Property	Value
Molecular Formula	C ₇ H ₈ BrNO ^{[1][2][3]}
Molecular Weight	202.05 g/mol ^{[1][2]}
CAS Number	55849-30-4 ^{[1][2]}
Melting Point	32-38 °C ^[1]
Appearance	Yellow crystalline powder ^[1]
Purity	≥ 99% (HPLC) ^[1]
PubChem ID	817237 ^[1]

Applications in Research and Development

The distinct structural features of **5-Bromo-2-ethoxypyridine** make it an important intermediate in several fields:

- Synthetic Chemistry: It serves as a fundamental building block for synthesizing a range of pharmaceuticals and agrochemicals.^[1]
- Medicinal Chemistry: This compound is utilized in the design and development of novel, biologically active compounds, including potential anti-cancer, antimicrobial, and anti-inflammatory agents.^[1]
- Material Science: It can be incorporated into polymers and coatings to enhance their durability and resistance to environmental factors.^[1]

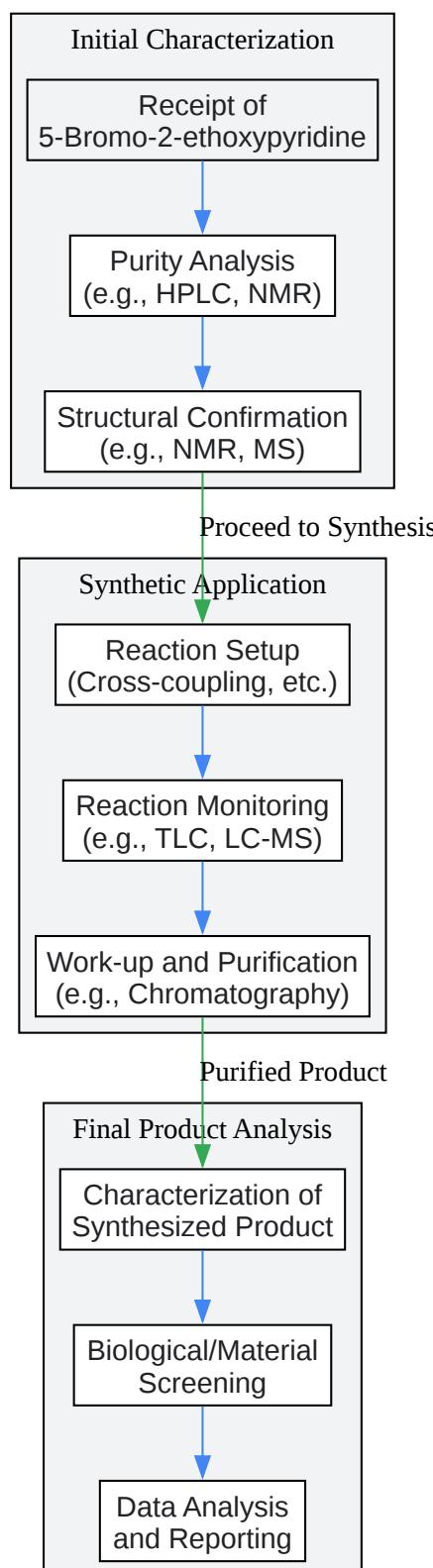
Experimental Protocols

Detailed experimental protocols involving **5-Bromo-2-ethoxypyridine** are highly application-specific and are typically developed within the context of a particular synthetic goal. However, a general workflow for its use in a cross-coupling reaction, a common application for such bromo-aromatic compounds, would broadly involve the following stages. It is imperative to consult peer-reviewed scientific literature for precise, validated experimental conditions.

- Reaction Setup: Under an inert atmosphere (e.g., nitrogen or argon), a reaction vessel is charged with **5-Bromo-2-ethoxypyridine**, a suitable coupling partner (e.g., a boronic acid for a Suzuki coupling), a palladium catalyst, a ligand, and a base in an appropriate solvent.
- Reaction Execution: The mixture is heated to the optimal temperature for the specific reaction, and the progress is monitored using techniques like Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
- Work-up: Upon completion, the reaction mixture is cooled, and the crude product is extracted from the aqueous phase using an organic solvent. The organic layers are then combined, dried, and the solvent is removed under reduced pressure.
- Purification: The crude product is purified, typically by column chromatography, to isolate the desired compound.
- Characterization: The final product's identity and purity are confirmed using analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

Logical Workflow for Compound Characterization and Application

The following diagram illustrates a generalized workflow from receiving a chemical intermediate like **5-Bromo-2-ethoxypyridine** to its application in a synthetic project.



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